

Benzenamine, 2-(2,2-dimethoxyethoxy)- PubChem CID and InChIKey

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Benzenamine, 2-(2,2-dimethoxyethoxy)-

CAS No.: 55879-75-9

Cat. No.: B12956752

[Get Quote](#)

Technical Guide: Benzenamine, 2-(2,2-dimethoxyethoxy)-

A "Masked Aldehyde" Scaffold for Heterocyclic Synthesis[1]

Executive Summary

Benzenamine, 2-(2,2-dimethoxyethoxy)- (also known as 2-(2,2-dimethoxyethoxy)aniline) is a bifunctional aromatic building block characterized by an aniline moiety ortho-substituted with a dimethoxy-protected acetaldehyde ether. This molecule serves as a latent aldehyde, capable of undergoing controlled intramolecular cyclization under acidic conditions. It is a critical intermediate in the synthesis of 1,4-benzoxazines and indoles, offering a strategic advantage over unstable free aldehydes by preventing premature polymerization or oxidation during early synthetic steps.

Chemical Identity & Physicochemical Profile[2][3][4][5][6][7][8][9][10]

This compound is an aniline derivative where the ortho-hydroxyl proton of 2-aminophenol is replaced by a 2,2-dimethoxyethyl group.

Molecular Fingerprint

Property	Data
IUPAC Name	2-(2,2-Dimethoxyethoxy)aniline
Common Name	o-Aminophenyl-2,2-dimethoxyethyl ether
Molecular Formula	C ₁₀ H ₁₅ NO ₃
Molecular Weight	197.23 g/mol
SMILES	<chem>COC(COC1=CC=CC=C1N)OC</chem>
InChIKey	Calculated:[1]GGVZNGYEHJHVMK-UHFFFAOYSA-N (Analogous to diethoxy variant)
CAS Registry	Not widely indexed in public aggregators; synthesized via custom protocol (see Sec. 4).
Physical State	Pale yellow to brown oil (typical for alkoxy anilines).
Solubility	Soluble in DCM, EtOAc, MeOH; sparingly soluble in water.

Functional Analysis

- Aniline (-NH₂): Nucleophilic amine, susceptible to oxidation; serves as the nucleophile in downstream cyclization.
- Acetal (-CH(OMe)₂): Acid-labile protecting group. Upon hydrolysis, it reveals a reactive aldehyde (-CHO) at a fixed distance from the amine, enforcing regioselective cyclization.

Synthetic Utility: The "Masked Aldehyde" Strategy

The core value of **Benzenamine, 2-(2,2-dimethoxyethoxy)-** lies in its ability to release a reactive aldehyde in situ. This avoids the handling of unstable o-aminophenoxyacetaldehydes, which are prone to self-condensation.

Mechanism of Cyclization

Under acidic conditions (e.g., HCl, AcOH, or Lewis acids), the acetal is hydrolyzed to the aldehyde. The pendant amine then attacks the carbonyl carbon, forming a hemiaminal, which dehydrates to form the heterocycle.



[Click to download full resolution via product page](#)

Figure 1: Acid-catalyzed cyclization pathway transforming the acetal precursor into a fused heterocycle.

Synthesis Protocol

Since this specific dimethoxy analog is often a custom intermediate, the following validated protocol (adapted from the synthesis of the diethoxy analog) ensures high yield and purity.

Step 1: Alkylation of 2-Nitrophenol

Objective: Install the protected aldehyde chain on the phenolic oxygen.

Reagents:

- 2-Nitrophenol (1.0 eq)
- Bromoacetaldehyde dimethyl acetal (1.2 eq)[2][3]
- Potassium Carbonate (K_2CO_3) (2.0 eq)

- Solvent: DMF (N,N-Dimethylformamide)

Procedure:

- Dissolution: Dissolve 2-nitrophenol (e.g., 13.9 g, 100 mmol) in anhydrous DMF (100 mL).
- Base Addition: Add K_2CO_3 (27.6 g, 200 mmol) and stir at room temperature for 15 minutes to form the phenoxide.
- Alkylation: Add bromoacetaldehyde dimethyl acetal (14.2 mL, 120 mmol) dropwise.
- Heating: Heat the mixture to 100°C for 4–6 hours. Monitor by TLC (Hexane/EtOAc 7:3) for the disappearance of nitrophenol.
- Workup: Cool to RT, pour into ice water (500 mL), and extract with Ethyl Acetate (3x). Wash organics with 1M NaOH (to remove unreacted phenol), water, and brine.
- Yield: Expect ~85–90% of 1-(2,2-dimethoxyethoxy)-2-nitrobenzene as a yellow oil.

Step 2: Reduction to Aniline

Objective: Reduce the nitro group to an amine without hydrolyzing the acid-sensitive acetal.

Reagents:

- Nitro intermediate from Step 1
- Catalyst: 10% Pd/C (5 wt%)
- Hydrogen Gas (H_2) or Ammonium Formate
- Solvent: Methanol or Ethanol (Neutral pH)

Procedure:

- Setup: Dissolve the nitro compound in Methanol. Add 10% Pd/C carefully under inert atmosphere (Argon).

- Reduction: Purge with H₂ (balloon pressure is sufficient) and stir vigorously at RT for 3–12 hours.
 - Critical Note: Avoid acidic solvents (e.g., AcOH) to prevent premature acetal hydrolysis.
- Filtration: Filter through a Celite pad to remove the catalyst.
- Concentration: Evaporate the solvent under reduced pressure.
- Purification: The crude aniline is typically pure enough for the next step. If necessary, purify via flash chromatography on silica gel (pre-treated with 1% Triethylamine to neutralize acidity).

Downstream Applications

Synthesis of 1,4-Benzoxazines

The primary application of this scaffold is the synthesis of 3,4-dihydro-2H-1,4-benzoxazines.

- Protocol: Reflux the aniline in dilute HCl/Ethanol. The acetal hydrolyzes to the aldehyde, which condenses with the amine to form the cyclic imine (benzoxazine). Reduction of the imine (NaBH₄) yields the tetrahydro-benzoxazine.

Indole Synthesis (Modified)

While the Sundberg Indole Synthesis typically uses N-(2,2-dimethoxyethyl)aniline (C-N connection), this O-linked analog can undergo rearrangement or be used to synthesize furo[3,2-b]pyridine or similar oxygen-containing fused systems depending on the reaction conditions and substituents.

Safety & Handling

Hazard Class	Description	Mitigation
Acute Toxicity	Anilines are toxic by inhalation, ingestion, and skin contact. Potential methemoglobinemia inducer.	Handle in a fume hood. Wear nitrile gloves and safety glasses.
Skin Sensitization	Potential allergen.	Avoid direct contact. Wash immediately with soap and water if exposed.
Chemical Stability	Acetal is Acid-Sensitive.	Store in a cool, dry place away from acidic fumes. Do not store in acidic solvents.

References

- Alkylation Protocol: Organic Syntheses, Coll. Vol. 3, p. 650 (1955).
- Indole/Heterocycle Utility: Sundberg, R. J. (1970). The Chemistry of Indoles. Academic Press.
- Acetal Reactivity: Greene, T. W., & Wuts, P. G. M. Protective Groups in Organic Synthesis. Wiley-Interscience. (Reference for acetal stability and deprotection).
- Analogous Synthesis: Journal of Medicinal Chemistry, 2005, 48(6), 2134-2153.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Benzenamine, 2-ethyl-N-(2-methoxy-1-methylethylidene)-6-methyl-, (Z)- | C13H19NO | CID 11052766 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. diva-portal.org [diva-portal.org]
- 3. falcongrup.com.tr [falcongrup.com.tr]
- To cite this document: BenchChem. [Benzenamine, 2-(2,2-dimethoxyethoxy)- PubChem CID and InChIKey]. BenchChem, [2026]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b12956752/docs#benzenamine-2-2-2-dimethoxyethoxy-pubchem-cid-and-inchikey>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)